

Data Presentation: Solubility of 5-Methoxy-2-tetralone

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Compound of Interest

Compound Name: 5-Methoxy-2-tetralone

Cat. No.: B030793

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Quantitative solubility data for **5-Methoxy-2-tetralone** is not readily available in peer-reviewed literature or standard chemical databases. However, qualitative assessments of its solubility have been reported. The following table summarizes this information.

Organic Solvent	Solubility
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Methanol	Soluble

It is important to note that "soluble" is a qualitative term. For precise applications, experimental determination of solubility at specific temperatures is highly recommended.

Experimental Protocols

The following are detailed methodologies for the quantitative determination of the solubility of **5-Methoxy-2-tetralone** in organic solvents.

Protocol 1: Gravimetric Method for Solubility Determination

This method is a straightforward and reliable way to determine the solubility of a solid in a solvent by measuring the mass of the dissolved solid in a known volume of a saturated solution.

Materials and Equipment:

- **5-Methoxy-2-tetralone** (solid)
- Organic solvent of interest
- Analytical balance (accurate to 0.1 mg)
- Scintillation vials or sealed flasks
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **5-Methoxy-2-tetralone** to a known volume of the organic solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure the solution is fully saturated.
- Sample Withdrawal and Filtration:

- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a precise volume of the supernatant (the saturated solution) using a pre-warmed pipette to prevent premature crystallization.
- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, clean, and dry volumetric flask to remove any remaining solid particles.
- Solvent Evaporation and Mass Determination:
 - Record the exact volume of the filtered saturated solution.
 - Carefully evaporate the solvent from the volumetric flask under reduced pressure (e.g., using a rotary evaporator) or in a fume hood with a gentle stream of nitrogen.
 - Once the solvent is fully evaporated, place the flask in a drying oven at a temperature below the melting point of **5-Methoxy-2-tetralone** (32-36 °C) until a constant mass is achieved.
 - Allow the flask to cool to room temperature in a desiccator before weighing it on an analytical balance.

Calculation of Solubility:

The solubility (S) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of flask with solute} - \text{Mass of empty flask}) / \text{Volume of filtered solution (L)}$$

Protocol 2: UV-Visible Spectrophotometry for Solubility Determination

This method is suitable for compounds that absorb ultraviolet or visible light and can be more rapid than the gravimetric method. **5-Methoxy-2-tetralone**, containing a chromophore, is a good candidate for this technique.

Materials and Equipment:

- **5-Methoxy-2-tetralone** (solid)

- Organic solvent of interest (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Analytical balance
- Volumetric flasks and pipettes
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **5-Methoxy-2-tetralone** of a known concentration in the chosen solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **5-Methoxy-2-tetralone**, using the pure solvent as a blank.
 - Plot a calibration curve of absorbance versus concentration and determine the linear regression equation ($y = mx + c$), where y is absorbance and x is concentration.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **5-Methoxy-2-tetralone** in the solvent as described in the gravimetric method (Protocol 1, step 1).
 - After equilibration, withdraw and filter a sample of the supernatant as described in Protocol 1, step 2.

- Dilute a precise volume of the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .

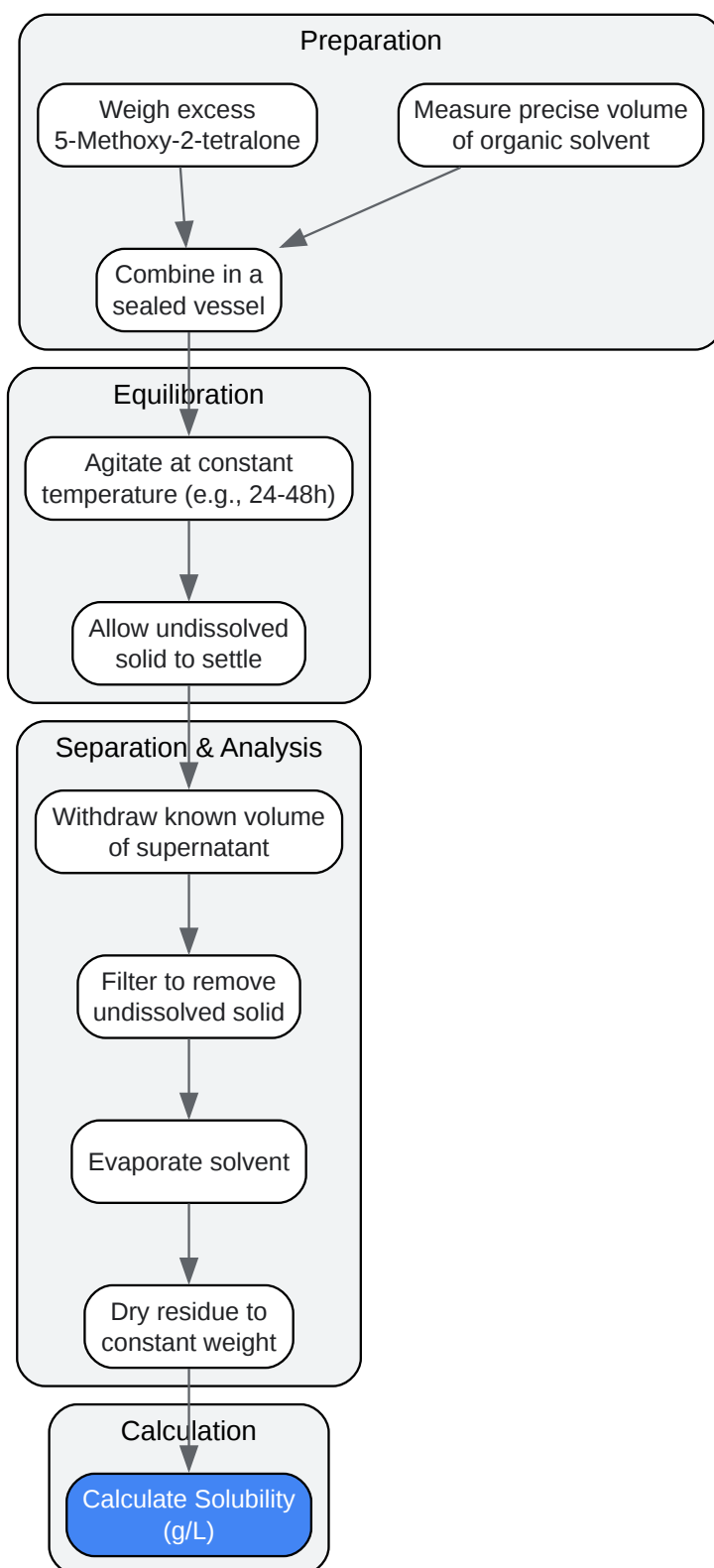
Calculation of Solubility:

- Use the linear regression equation from the calibration curve to calculate the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.

$\text{Solubility (g/L)} = \text{Concentration of diluted solution (g/L)} \times \text{Dilution Factor}$

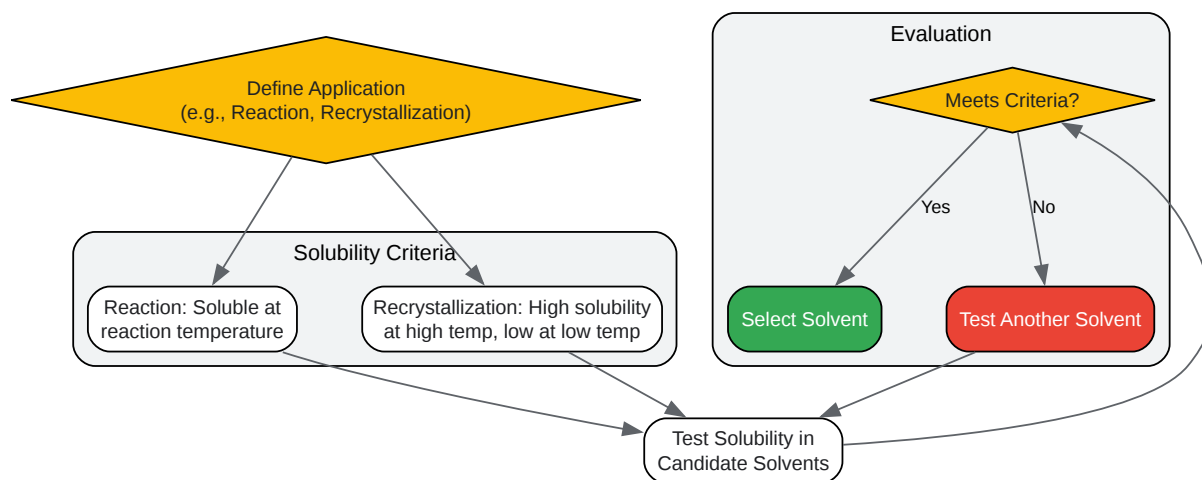
Mandatory Visualizations

The following diagrams illustrate the experimental workflow for determining solubility and a logical approach to solvent selection.



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Caption: Gravimetric Method Workflow for Solubility Determination.



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Caption: Logical Workflow for Solvent Selection.

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